

Application Notes and Protocols for 4-Pentenoic Acid

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Compound of Interest

Compound Name: 4-Pentenoic acid

Cat. No.: B046785

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **4-pentenoic acid** (CAS No. 591-80-0). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

General Information

4-Pentenoic acid, also known as allylacetic acid, is a monounsaturated carboxylic acid.^{[1][2]} It is a combustible liquid that is harmful if swallowed and causes severe skin burns and eye damage.^{[1][3][4]}

Chemical Identifiers:

- IUPAC Name: pent-4-enoic acid^[1]
- Synonyms: Allylacetic acid, Pent-4-enoic acid, 3-Vinylpropionic acid^{[1][2]}
- Molecular Formula: C₅H₈O₂^[1]
- Molecular Weight: 100.12 g/mol ^{[1][5]}
- CAS Number: 591-80-0^{[3][4][5][6][7]}
- EC Number: 209-732-7^{[5][6]}

Quantitative Data Summary

The physical and chemical properties of **4-pentenoic acid** are summarized in the table below for easy reference.

Property	Value	Source(s)
Appearance	Colorless to pale yellow liquid	[8]
Odor	Powerful, pungent, cheese-like, mustard-like	[2][9]
Melting Point	-22.5 °C (lit.)	[2][5]
Boiling Point	83-84 °C at 12 mmHg (lit.)	[2][5]
Density	0.981 g/mL at 25 °C (lit.)	[4][5]
Refractive Index	n _{20/D} 1.428 (lit.)	[2][5]
Flash Point	89.44 °C (193.00 °F) - closed cup	[9]
Solubility	Slightly soluble in water; soluble in alcohols	[2][10]

Hazard Identification and Safety Precautions

GHS Hazard Statements:

- H227: Combustible liquid.[4]
- H302: Harmful if swallowed.[1][4]
- H314: Causes severe skin burns and eye damage.[1][4]

Precautionary Statements:

- Prevention:
 - P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[4]

- P264: Wash skin thoroughly after handling.[4]
- P270: Do not eat, drink or smoke when using this product.[4]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[4]
- Response:
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[4]
 - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
 - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[4]
- Storage:
 - P403 + P235: Store in a well-ventilated place. Keep cool.[4]
 - P405: Store locked up.[4]
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.[3]

Experimental Protocols

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tight-sealing safety goggles and a face shield.[3]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[3][10]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

[3]

Handling Procedures

- Ensure adequate ventilation in the handling area.[3][6][10] The use of a chemical fume hood is recommended.
- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mist.[3][10]
- Keep away from sources of ignition such as heat, sparks, and open flames.[3][4][6]
- Ground and bond containers when transferring material to prevent static discharge.
- Use only non-sparking tools.
- Wash hands thoroughly after handling.[3][6]

Storage Conditions

- Store in a tightly closed, original container in a dry, cool, and well-ventilated area.[3][4]
- The recommended storage temperature is 2-8°C.[5]
- Store in a corrosive-resistant container.
- Keep locked up and away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[3][10]

First Aid Measures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Call a physician immediately.[3][6]
- In Case of Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Call a physician immediately.[3][6]

- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediately call a physician.[3][6]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician immediately.[3][6]

Spill and Leak Procedures

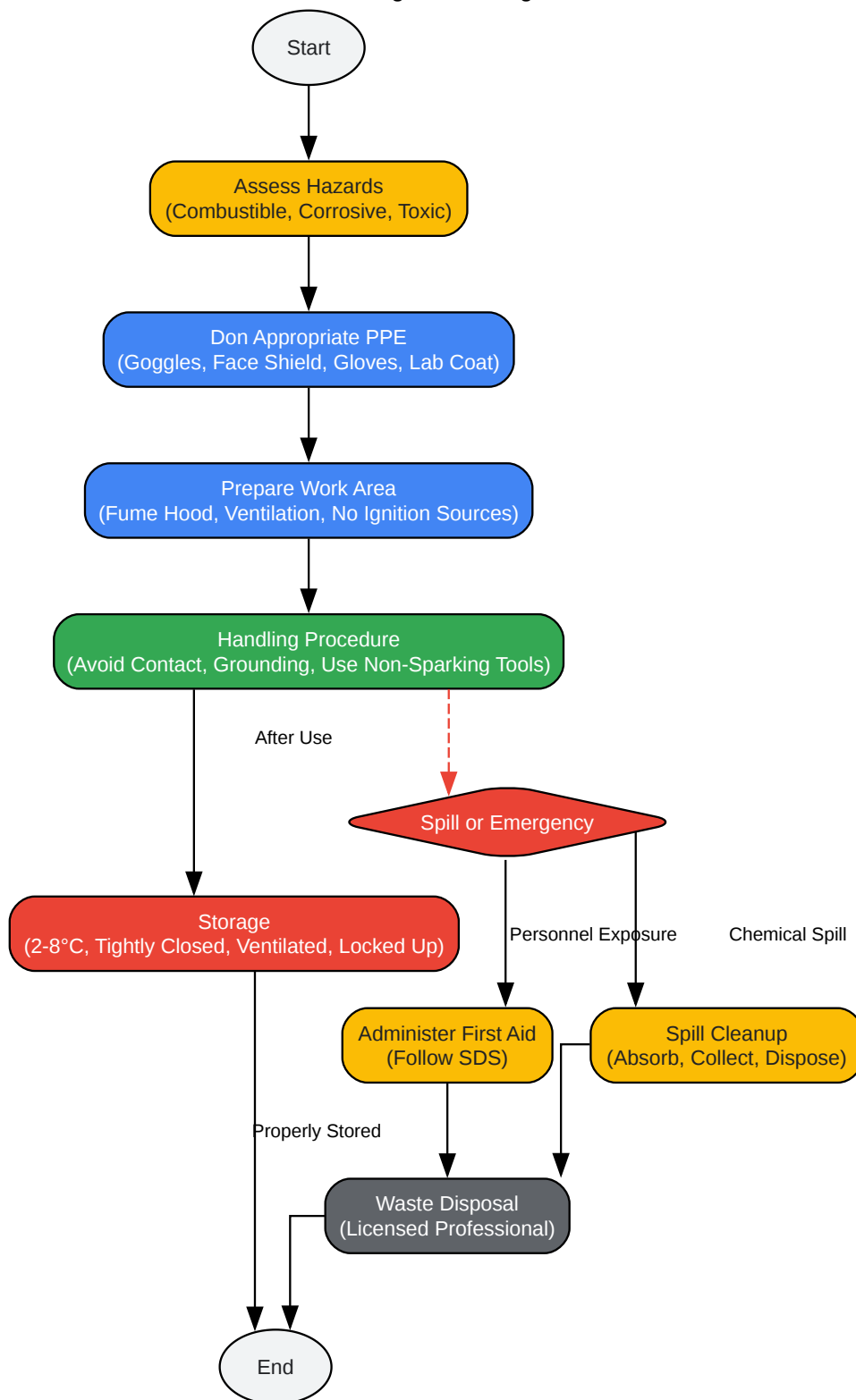
- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Remove all sources of ignition.[3][6]
- Wear appropriate personal protective equipment (see section 4.1).
- Contain the spill with inert absorbent material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable, closed container for disposal.[3]
- Do not let the product enter drains.[6]

Disposal Considerations

Dispose of **4-pentenoic acid** and its container in accordance with local, regional, national, and international regulations. Contact a licensed professional waste disposal service to dispose of this material.

Mandatory Visualizations

Workflow for Safe Handling and Storage of 4-Pentenoic Acid

[Click to download full resolution via product page](#)Caption: Workflow for Safe Handling and Storage of **4-Pentenoic Acid**.

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